

A Technical Guide to Isotopic Labeling and Enrichment in Glyphosate-d2

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Compound of Interest

Compound Name: Glyphosate-d2

Cat. No.: B12399607

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the isotopic labeling and enrichment of **Glyphosate-d2**. This deuterated analog of glyphosate serves as an essential internal standard for the accurate quantification of glyphosate in various matrices. This guide covers the synthesis, analytical characterization, and application of **Glyphosate-d2**, with a focus on providing detailed experimental protocols and clearly presented quantitative data.

Introduction to Glyphosate and Isotopic Labeling

Glyphosate, N-(phosphonomethyl)glycine, is a broad-spectrum systemic herbicide that functions by inhibiting the plant enzyme 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS).[1][2][3] This enzyme is a key component of the shikimate pathway, a metabolic route essential for the synthesis of aromatic amino acids in plants and microorganisms but absent in animals.[1][2]

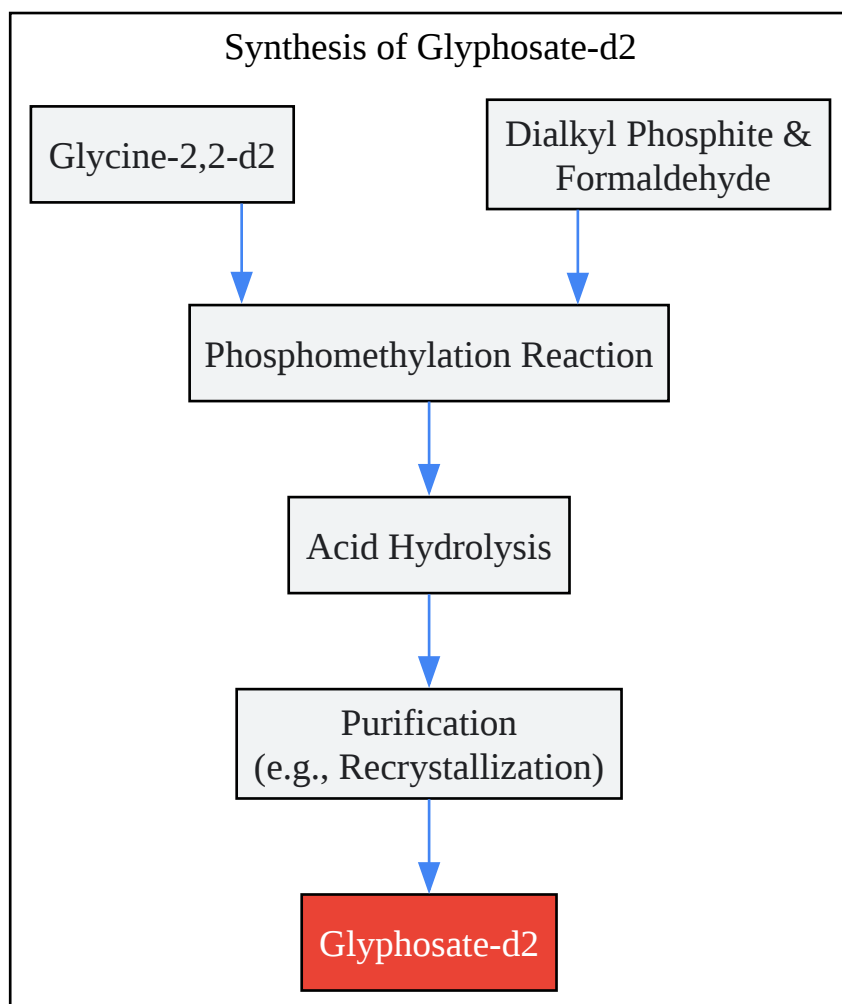
Isotopic labeling, the replacement of an atom in a molecule with one of its isotopes, is a powerful technique in analytical chemistry and metabolic research. Deuterium (^2H or D), a stable isotope of hydrogen, is commonly used to create isotopically labeled internal standards for quantitative analysis by mass spectrometry (MS) and nuclear magnetic resonance (NMR) spectroscopy. **Glyphosate-d2**, in which two hydrogen atoms on the glycine methylene group are replaced with deuterium, is an ideal internal standard for glyphosate analysis due to its similar chemical and physical properties to the unlabeled analyte, while being distinguishable by its mass-to-charge ratio (m/z) in MS.

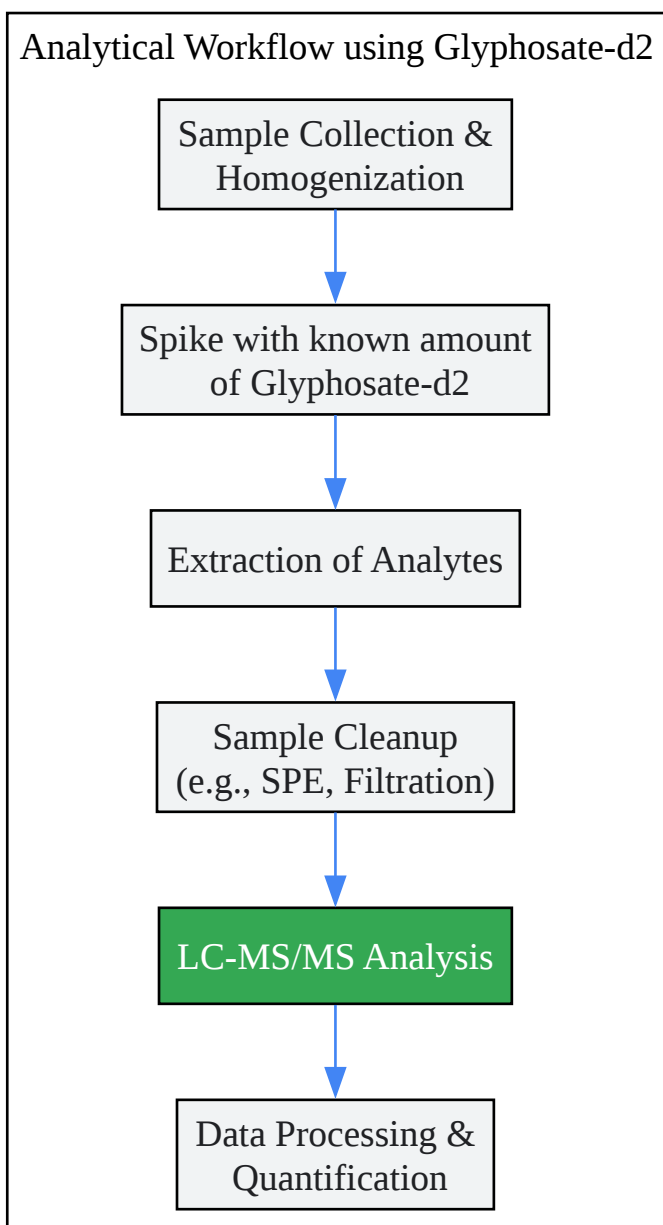
Synthesis and Enrichment of Glyphosate-d2

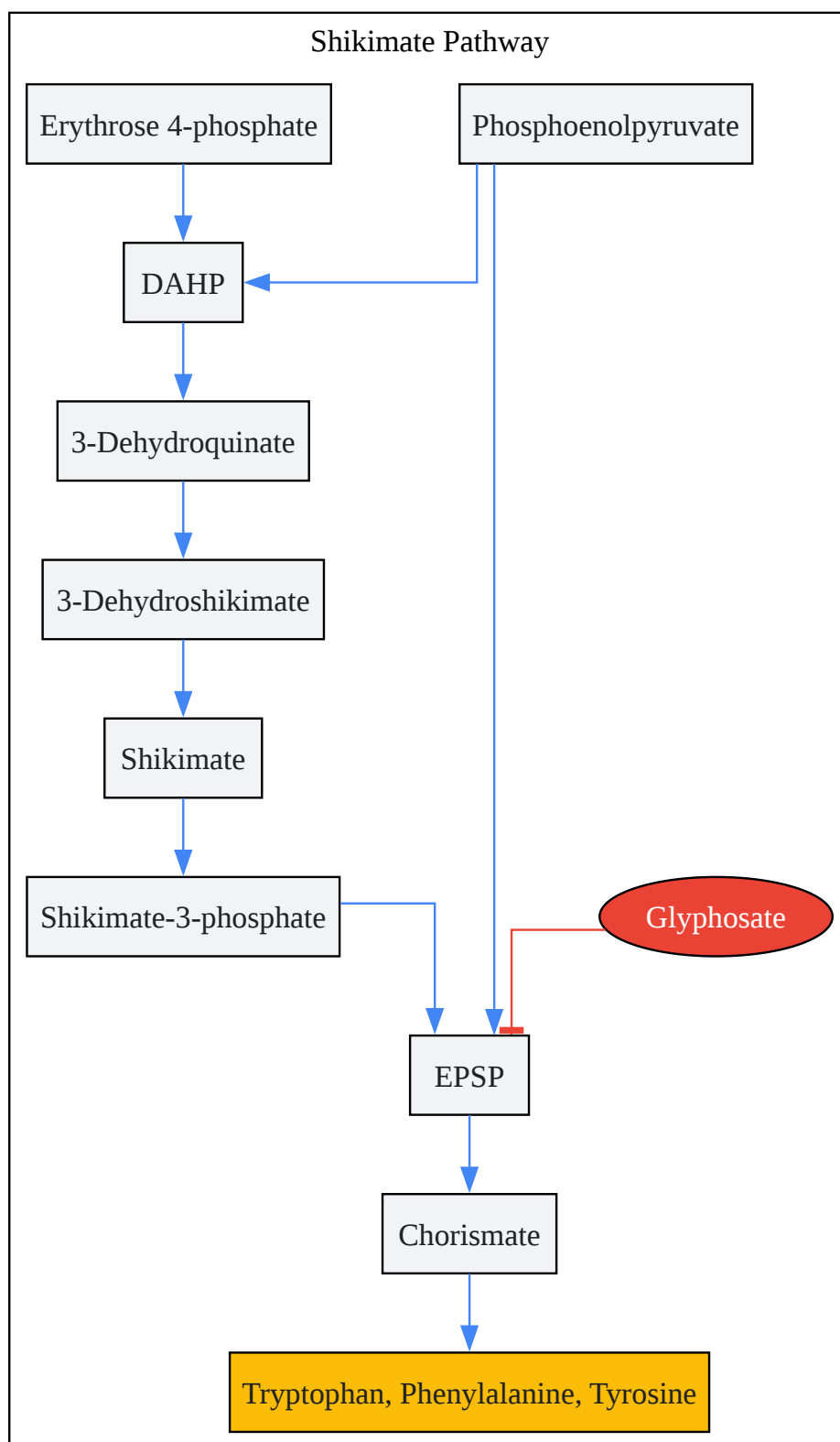
The synthesis of isotopically labeled glyphosate, including **Glyphosate-d2**, can be achieved through various chemical routes. A common strategy involves the use of an isotopically labeled precursor. For **Glyphosate-d2**, this would typically involve starting with glycine-2,2-d2.

Synthetic Pathway Overview

A general and widely adaptable method for synthesizing isotopically labeled glyphosate is through the phosphomethylation of labeled glycine. This process can be broken down into the following key steps:







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References

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